

# Citalopram hydrobromide stability in solution and solid state

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Citalopram Hydrobromide

CAS No.: 59729-32-7

Cat. No.: S523860

Get Quote

## Citalopram Hydrobromide Stability: FAQ & Troubleshooting

The table below summarizes common stability issues and their solutions.

Problem & Phenomenon	Root Cause	Recommended Solution	Preventive Measures
<b>Low Solubility &amp; Dissolution Rate:</b> Slow drug release, low bioavailability.	High lipophilicity (logP 3.58) and low aqueous solubility [1].	Formulate into <b>amorphous solid dispersions</b> or <b>polymeric micelles</b> to disrupt crystal lattice and enhance solubility [2] [1].	Use polymers like Pluronic during early development to form amorphous systems [1].
<b>Solid-State Instability:</b> Unintended crystallization, changes in dissolution profile.	Physical instability of the amorphous form; moisture-induced recrystallization [2].	Incorporate stabilizing excipients (e.g., in solid foams/wafers). For HME/3D printing, use polymers like bPMMA to inhibit degradation [2] [3].	Pre-formulation compatibility studies; use thermal analysis (DSC) and XRPD to monitor solid state [2] [3].

Problem & Phenomenon	Root Cause	Recommended Solution	Preventive Measures
<b>Thermal Degradation:</b> Drug degradation during high-temperature processes (e.g., HME, 3D printing).	Exposure to temperatures above the drug's degradation point during manufacturing [3].	Select thermally protective polymers (e.g., bPMMA over HPMC) to minimize degradation [3].	Optimize process parameters (temp, screw speed); use thermal analysis to identify safe processing windows.
<b>Chemical Degradation:</b> Formation of impurities under stress conditions.	Susceptibility to hydrolysis (acidic/alkaline) and oxidation [4].	Avoid extreme pH environments and protect from light and oxidizing agents [4].	Use controlled humidity storage; include antioxidants and pH buffers in liquid formulations.

## Experimental Protocols for Stability Assessment

Here are detailed methodologies for key experiments cited in the guide.

### Protocol: Preparing a Thermostable Polymeric Micelle Formulation

This protocol is adapted from the development of an intranasal citalopram formulation, which demonstrated enhanced solubility and stability [1].

- **Objective:** To prepare and characterize thermoresponsive polymeric micelles of **citalopram hydrobromide** (CT) to improve its solubility and stability.
- **Materials:**
  - **Drug Substance:** Citalopram hydrobromide (CT).
  - **Polymers:** Pluronic F127 (PF127) and Poloxamer 188 (P188).
  - **Solvents:** Ethanol 96% v/v, purified water.
  - **Equipment:** Rotary evaporator, freeze-dryer, sonicator, dynamic light scattering (DLS) instrument, XRD.
- **Procedure:**
  - **Thin-Film Hydration:**

- Dissolve CT and the polymer mixture (PF127 and P188) in a 1:1 ratio of ethanol and water.
- Remove the organic solvent using a rotary evaporator at 40°C, forming a thin polymer-drug film.
- Hydrate the film with a saline solution (0.9% NaCl) or simulated nasal electrolyte solution (SNES) at 4°C under gentle agitation to form micelles.
- **Freeze-Drying:**
  - Freeze the micellar solution at -80°C.
  - Lyophilize the sample to obtain a solid powder for long-term storage.
- **Characterization:**
  - **Particle Size & Distribution:** Use DLS to measure the Z-average diameter and polydispersity index (PDI). The optimized formulation should be nanoscale (e.g., ~31 nm) with a narrow distribution (PDI ~0.24) [1].
  - **Thermal Behavior:** Determine the Lower Critical Solution Temperature (LCST) using DSC. The LCST should be near 31°C for intranasal applications [1].
  - **Solid State:** Analyze by X-ray Powder Diffraction (XRPD). A halo pattern confirms the amorphous nature of the drug within the micelles [1].
  - **Solubility:** Measure the thermodynamic solubility in water or relevant buffer. A successful formulation can increase CT solubility by up to 95-fold [1].
  - **Encapsulation Efficiency (EE):** Calculate EE using  $EE\% = (\text{Total drug added} - \text{Free drug}) / \text{Total drug added} * 100$ . A value of approximately 90% should be achieved [1].

## Protocol: Stress Testing and Impurity Profiling

This method is used to isolate and characterize degradation products and is critical for understanding chemical stability [4].

- **Objective:** To subject citalopram to forced degradation conditions, separate the degradation products, and identify major impurities.
- **Materials:**
  - **Drug Substance:** Citalopram hydrobromide.
  - **Reagents:** HCl, NaOH, H<sub>2</sub>O<sub>2</sub> (3%), methanol, acetonitrile, diethylamine.
  - **Equipment:** HPLC system with a PDA detector, Inertsil ODS 3V column (250 x 4.6 mm, 5 μm), ESI-MS/MS, NMR, FT-IR.
- **Procedure:**
  - **Stress Degradation:**
    - **Acidic/Alkaline Hydrolysis:** Treat CT solution (1 mg/mL) with 0.1M HCl or 0.1M NaOH at 70°C for 1-2 hours.
    - **Oxidation:** Expose CT solution to 3% H<sub>2</sub>O<sub>2</sub> at room temperature for 24 hours.

- **Thermal Degradation:** Expose solid CT to 70°C for 1-2 weeks.
- **Photodegradation:** Expose solid CT and solutions to UV light (e.g., 1.2 million lux hours) [4].
- **HPLC Analysis:**
  - **Column:** Inertsil ODS 3V.
  - **Mobile Phase:** A) 0.3% diethylamine, pH 4.7; B) Methanol/Acetonitrile (55:45 v/v).
  - **Gradient:** Use a gradient elution method.
  - **Detection:** PDA detector at 225 nm.
- **Isolation and Identification:**
  - Collect unknown impurity peaks consistently observed in different batches.
  - Characterize these impurities and major degradation products using ESI-MS/MS, <sup>1</sup>H NMR, and FT-IR spectroscopy [4].
- **Expected Outcome:** The method successfully separates citalopram from its process-related impurities and degradation products, allowing for their identification and the development of a stability-indicating assay.

## Stability Testing Data & Workflow

For formal stability studies, you should follow the ICH Q1A(R2) guideline, which defines the stability data package required for registration applications [5] [6]. The following workflow outlines the key decision points in a citalopram stability study.



[Click to download full resolution via product page](#)

The table below outlines the core stability-testing parameters as guided by ICH principles [5] [6].

Testing Category	Key Parameters to Monitor	Recommended Methods
<b>Chemical Stability</b>	Assay (potency), formation of degradation products, related substances.	Reverse-Phase HPLC with PDA detection [4].
<b>Physical Stability</b>	Solid-state form (crystalline/amorphous), crystallinity, moisture content.	X-ray Powder Diffraction (XRPD), Differential Scanning Calorimetry (DSC) [2] [1] [7].
<b>Performance</b>	Dissolution profile, drug release rate.	USP dissolution apparatus I or II with HPLC analysis [1] [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Development and Characterization of Citalopram-Loaded ... [pmc.ncbi.nlm.nih.gov]
2. Impact of additives on the long-term physical stability of ... [sciencedirect.com]
3. Investigation of the degradation and in-situ amorphization ... [sciencedirect.com]
4. Isolation and characterization of degradation products of ... [pubmed.ncbi.nlm.nih.gov]
5. ICH Q1A (R2) Stability testing of new drug substances and ... [ema.europa.eu]
6. Q1 Stability Testing of Drug Substances and Drug Products [fda.gov]
7. (PDF) Crystal structure of citalopram hydrobromide ... [academia.edu]

To cite this document: Smolecule. [Citalopram hydrobromide stability in solution and solid state]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523860#citalopram-hydrobromide-stability-in-solution-and-solid-state>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)